

Application Notes and Protocols: Tergitol-7 Agar for Water Quality Assessment

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Compound of Interest

Compound Name:	Tergitol 7
CAS No.:	3282-85-7
Cat. No.:	B1260082

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Introduction

Tergitol-7 Agar is a selective and differential medium utilized for the detection, enumeration, and identification of coliform bacteria in water samples.^{[1][2][3][4][5]} Its selective properties, attributed to sodium heptadecyl sulphate (Tergitol-7), effectively inhibit the growth of Gram-positive bacteria and prevent the swarming of *Proteus* species, thereby facilitating the recovery of coliforms.^{[1][2][3][5]} The medium's differential capability is based on lactose fermentation, indicated by the pH indicator bromothymol blue.^{[1][2][3][5]} This application note provides a detailed protocol for the preparation of Tergitol-7 Agar and its application in water quality testing via the membrane filtration technique.

Principle of Action

The medium's formulation is designed to support the growth of coliforms while suppressing other microorganisms. Proteose peptone and yeast extract supply essential nutrients like carbon, nitrogen, and vitamins.^{[1][2][3]} Tergitol-7 acts as the primary selective agent.^{[1][2][3][5]} Lactose-fermenting bacteria produce acidic byproducts, causing the bromothymol blue indicator to change the medium's color from green to yellow, resulting in yellow colonies often

surrounded by a yellow halo.[1][2][6] Non-lactose fermenters typically form blue or green colonies.[1][2][5]

For enhanced differentiation, 2,3,5-Triphenyltetrazolium Chloride (TTC) can be added to the medium.[1][2][3] Most coliforms reduce TTC to formazan, an insoluble red compound, leading to red-colored colonies.[1][3] However, Escherichia coli and Enterobacter aerogenes are exceptions and produce yellow colonies as they do not reduce TTC.[1][5]

Data Presentation

Table 1: Composition of Tergitol-7 Agar Base

Component	Concentration (g/L)
Proteose Peptone	5.0
Yeast Extract	3.0
Lactose	10.0
Sodium heptadecyl sulphate (Tergitol-7)	0.1
Bromothymol Blue	0.025
Agar	15.0
Final pH (at 25°C)	6.9 ± 0.2

Note: Some formulations may vary slightly in component concentrations.[7][8][9]

Experimental Protocols

Preparation of Tergitol-7 Agar

This protocol outlines the steps for preparing 1 liter of Tergitol-7 Agar.

Materials:

- Tergitol-7 Agar Base powder
- Distilled or purified water

- 1% TTC Solution (optional)
- Autoclave
- Sterile Petri plates
- Heating plate/stirrer
- Weighing balance and weigh boats
- Graduated cylinders
- pH meter

Procedure:

- Suspend: Weigh 33.13 grams of Tergitol-7 Agar Base powder and suspend it in 1000 ml of purified or distilled water.[1]
- Dissolve: Heat the suspension to boiling with frequent agitation to ensure the medium is completely dissolved.[1][2]
- Sterilize: Sterilize the medium by autoclaving at 121°C (15 lbs pressure) for 15 minutes.[1][2]
- Cool: After autoclaving, cool the medium to 45-50°C in a water bath.[1][2]
- Add TTC (Optional): If desired, aseptically add 3 ml of a 1% TTC solution to the cooled medium.[1][2] Mix well to ensure even distribution.
- Pour Plates: Pour the molten agar into sterile Petri plates and allow them to solidify at room temperature.[1][2]
- Storage: Store the prepared plates at 2-8°C in a dark, dry place until use.[6]

Water Testing using Membrane Filtration

This protocol describes the membrane filtration technique for enumerating coliforms in a water sample.

Materials:

- Prepared Tergitol-7 Agar plates
- Sterile membrane filters (0.45 µm pore size)
- Sterile filtration apparatus (funnel, base, and flask)
- Vacuum source
- Sterile forceps
- Sterile buffered dilution water
- Incubator
- Water sample

Procedure:

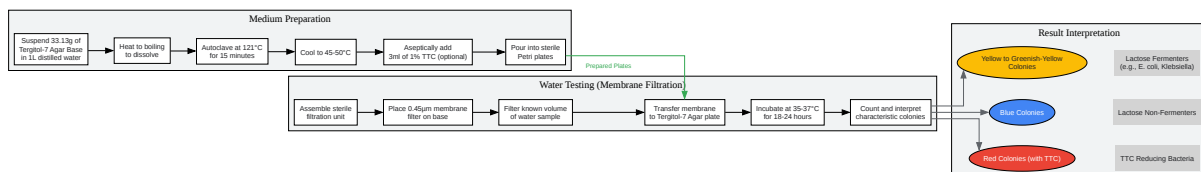
- Prepare Filtration Apparatus: Aseptically assemble the sterile filtration unit.
- Place Membrane: Using sterile forceps, place a sterile membrane filter on the filter base.[\[10\]](#)
- Filter Sample: Pour a known volume of the water sample into the funnel. For potentially high-count water, prepare serial dilutions using sterile buffered water and filter the diluted samples.[\[11\]](#)
- Apply Vacuum: Apply a vacuum to draw the sample through the membrane filter.[\[10\]](#)
- Rinse Funnel: Rinse the funnel with sterile buffered water to ensure all bacteria are captured on the membrane.[\[10\]](#)
- Transfer Membrane: Aseptically remove the membrane filter from the filtration unit with sterile forceps and place it on the surface of a Tergitol-7 Agar plate, ensuring no air bubbles are trapped underneath.[\[10\]](#)[\[11\]](#)

- Incubation: Invert the plates and incubate at 35-37°C for 18-24 hours for total coliforms. For fecal coliforms, a second plate can be incubated at 44°C for 18-24 hours.[1][2]
- Colony Counting and Interpretation: After incubation, count the characteristic colonies.

Interpretation of Results:

- Lactose-fermenting organisms (e.g., E. coli, Klebsiella, Enterobacter): Form yellow to greenish-yellow colonies, often with a yellow halo.[1][2]
- Lactose non-fermenting organisms: Produce blue colonies.[1][2]
- With TTC addition:
 - E. coli and Enterobacter aerogenes: Yellow colonies with yellow zones.[5]
 - Other coliforms: Red colonies due to the reduction of TTC to formazan.[3]
 - Non-lactose fermenters: Red colonies with blue zones.[5]

Mandatory Visualization



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Caption: Workflow for Tergitol-7 Agar preparation and water testing.

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